An In-depth Technical Guide to the Structure-Activity Relationship of Ethoxy-Phenethylamines

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Compound of Interest

Compound Name:	*3-Ethoxyphenethylamine*
CAS No.:	*76935-76-7*
Cat. No.:	*B1302073*

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Abstract: This technical guide provides a comprehensive analysis of the structure-activity relationships (SAR) of ethoxy-substituted phenethylamines, a significant class of serotonergic compounds. By dissecting the core pharmacophore and systematically examining the impact of structural modifications on the phenyl ring, amine terminus, and alpha-carbon, this document elucidates the key determinants of receptor affinity and functional activity, primarily at the serotonin 5-HT_2A receptor. We synthesize data from foundational and contemporary studies to present quantitative comparisons of binding affinities (K_i) and functional potencies (EC_{50}). Furthermore, this guide details standardized experimental methodologies for the synthesis and evaluation of these compounds, including in vitro binding and functional assays. Visualizations of key pathways and workflows are provided to enhance understanding. This work is intended to serve as a critical resource for researchers, scientists, and drug development professionals engaged in the design and optimization of novel CNS-active agents based on the phenethylamine scaffold.

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Introduction: The Significance of the Phenethylamine Scaffold

The Enduring Relevance of Phenethylamines in CNS Drug Discovery

The 2-phenethylamine framework is a cornerstone of medicinal chemistry, forming the backbone of numerous endogenous neurotransmitters (e.g., dopamine, norepinephrine) and a vast array of synthetic psychoactive compounds.[1] Its inherent ability to interact with a wide range of G protein-coupled receptors (GPCRs) and transporters makes it a privileged scaffold for developing therapeutics targeting the central nervous system (CNS).[1] The 2C family of phenethylamines, characterized by methoxy groups at the 2 and 5 positions of the phenyl ring, represents a particularly well-studied class of serotonergic agents first systematically explored by Alexander Shulgin.[2][3]

The Emergence of Ethoxy-Substituted Analogs: A Historical Perspective

Within the broader 2C family, the introduction of an ethoxy group, particularly at the 4-position, has given rise to compounds with unique pharmacological profiles. The seminal work documented in "PiHKAL (Phenethylamines I Have Known and Loved)" introduced 2,5-dimethoxy-4-ethoxyphenethylamine (2C-E), a potent psychedelic compound, to the scientific community.[4][5] Shulgin's synthesis and bioassays highlighted the profound impact that subtle alkyl chain modifications at the 4-position could have on potency and qualitative effects, setting the stage for decades of further research.[5][6] These compounds are primarily recognized as agonists of the serotonin 5-HT_2 receptor subtypes, with their psychedelic effects largely attributed to activation of the 5-HT_2A receptor.[4][7]

Core Research Objectives and Scope of this Guide

This guide aims to provide a detailed, evidence-based exploration of the SAR of ethoxy-phenethylamines. The core objectives are:

- To systematically analyze how substitutions on the phenethylamine core influence receptor binding and functional activity.

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- To present quantitative data in a structured format to facilitate direct comparison between analogs.
- To describe the standard experimental protocols used to generate this data, providing a practical framework for researchers.
- To visualize complex relationships and workflows to aid in comprehension and experimental design.

The Core Pharmacophore: Dissecting the Ethoxy-Phenethylamine Moiety

The Phenylethylamine Backbone: Essential for Receptor Interaction

The fundamental phenethylamine structure consists of a phenyl ring connected to an amino group by a two-carbon chain.[8] This arrangement is crucial for interaction with serotonin receptors. The aromatic ring engages in hydrophobic and van der Waals interactions within the receptor binding pocket, while the protonated amine forms a critical ionic bond with a conserved aspartate residue in transmembrane helix 3 of the 5-HT_2A receptor.

The Role of the Ethoxy Group: Modulating Potency and Selectivity

The defining feature of this subclass is the ethoxy (-O-CH_2CH_3) group. Its position and interplay with other substituents, typically methoxy groups, are primary determinants of the pharmacological profile. In the well-studied 2,5-dimethoxy-4-ethoxy pattern (as in 2C-E), the 4-position substituent is particularly important. Extensive SAR studies on phenethylamines have shown that nonpolar substituents like alkyl groups at the 4-position tend to increase affinity, whereas hydrogen bond donors decrease it.[9][10] The size and lipophilicity of the ethoxy group, compared to a methoxy or other alkyl groups, fine-tunes the compound's fit within the receptor, influencing both binding affinity and functional potency.[7]

Key Receptor Targets: The Serotonin 2A, 2B, and 2C Receptors

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Ethoxy-phenethylamines are generally selective for the 5-HT_2 receptor subtypes but often lack high selectivity between the individual subtypes (5-HT_2A, 5-HT_2B, 5-HT_2C).[9][10]

- 5-HT_2A Receptor: Activation of this receptor is the primary mechanism behind the psychedelic effects of these compounds.[4] It is the main target of interest for both therapeutic development and neuroscience research.
- 5-HT_2C Receptor: This receptor shares significant homology with the 5-HT_2A receptor, and many phenethylamines bind to it with high affinity. Its activation can modulate mood and appetite.
- 5-HT_2B Receptor: Agonism at this receptor is a key safety concern. Chronic activation of 5-HT_2B receptors has been linked to cardiac valvulopathy, making selectivity against this subtype a critical goal in drug design.

Structure-Activity Relationship (SAR) Analysis

The pharmacological activity of ethoxy-phenethylamines can be systematically understood by examining modifications at three key positions: the phenyl ring, the amine terminus, and the alpha-carbon.

The Phenyl Ring: A Canvas for Substitution

The substitution pattern on the aromatic ring is paramount. The "2C" designation itself refers to the foundational 2,5-dimethoxy substitution.[2]

- 3.1.1 Positional Isomerism of the Ethoxy Group: While the 4-ethoxy substitution is the most well-known (e.g., 2C-E), placing the ethoxy group at the 2- or 3-position would drastically alter the molecule's electronic and steric profile, leading to significant changes in receptor interaction. The 2,4,5-substitution pattern is generally considered optimal for 5-HT_2A agonism.[11]
- 3.1.2 The Influence of Additional Methoxy Groups: The 2,5-dimethoxy motif is considered crucial for potent in vivo activity.[1] Removing either the 2- or 5-methoxy group typically leads to a decrease in activity.[1]

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- 3.1.3 Halogenation and Other Substitutions: Replacing the 4-ethoxy group with other lipophilic groups, such as halogens (e.g., bromo in 2C-B, iodo in 2C-I) or other alkyl/thioalkyl groups, creates a spectrum of compounds with varying potencies and durations of action.[2][9][10] This highlights the sensitivity of the 4-position in modulating 5-HT$_2$A receptor activity.

The Amine Terminus: A Critical Locus for Modification

- 3.2.1 Primary vs. Secondary vs. Tertiary Amines: For classical phenethylamines, the primary amine is generally optimal. N-methylation to a secondary amine often leads to a minor reduction in potency, while further substitution to a tertiary amine can reduce potency significantly.[12] This is a stark contrast to the tryptamine class of psychedelics, where N,N-dimethylation is common.

- 3.2.2 The N-Benzyl (NBOMe) and Related N-Arylalkyl Series: A major breakthrough in phenethylamine SAR was the discovery that adding a large N-benzyl group, particularly one with a 2-methoxy substituent (the "NBOMe" series), dramatically increases potency at the 5-HT$_2$A receptor.[9][10][13][14] This N-benzyl substitution can increase binding affinity and functional activity by several orders of magnitude, producing compounds with subnanomolar and even picomolar potencies.[9][10][15] For instance, the N-(2-methoxybenzyl) derivative of 2C-E (25E-NBOMe) is a very potent 5-HT$_2$A agonist.[16] The N-(2-hydroxybenzyl) substitution has also been shown to produce highly potent and selective 5-HT$_2$A agonists.[9][10] This modification significantly enhances affinity not only for 5-HT$_2$A but also for 5-HT$_2$C and adrenergic α1 receptors.[16][17]

The Alpha-Carbon: Stereochemistry and Conformation

- 3.3.1 The Role of α-Methylation (Amphetamine Analogs): Introducing a methyl group at the alpha-carbon (the carbon adjacent to the amine) creates the corresponding amphetamine analog (e.g., DOET, the α-methylated version of 2C-E). This modification typically increases the duration of action by making the molecule more resistant to metabolism by monoamine oxidase (MAO).[2][4] However, it can also have detrimental effects on potency at the 5-HT$_2$A receptor.[12]

- 3.3.2 Stereoselectivity at the α-Carbon: When the alpha-carbon is methylated, it becomes a chiral center. For psychedelic amphetamines, the (R)-enantiomer is generally the more potent isomer at the 5-HT$_2$A receptor.

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Quantitative SAR: A Data-Driven Perspective

To provide a clear comparison, the following tables summarize receptor binding and functional data for 2C-E and its highly potent N-benzyl derivative, 25E-NBOMe.

Table 1: Receptor Binding Affinities (K_i, nM) of Key Ethoxy-Phenethylamines

Compound	5-HT$_2$A	5-HT$_2$B	5-HT$_2$C	Reference(s)
2C-E	**21**	**140**	**49**	**[16][17]**
25E-NBOMe	0.49	1.6	1.6	[16][17]

Lower K_i values indicate higher binding affinity.

Table 2: In Vitro Functional Potency (EC_{50}, nM) and Efficacy (%E_{max})

Compound	Receptor	EC_{50} (nM)	Efficacy (%E_{max})	Reference(s)
2C-E	**5-HT$_2$A**	**16**	**89%**	**[16][17]**
25E-NBOMe	5-HT$_2$A	0.16	77%	[16][17]

Lower EC_{50} values indicate higher potency. Efficacy is relative to the endogenous agonist 5-HT.

Visualizing the SAR Landscape

The following diagram illustrates the core structure and key modification points that dictate the activity of ethoxy-phenethylamines.

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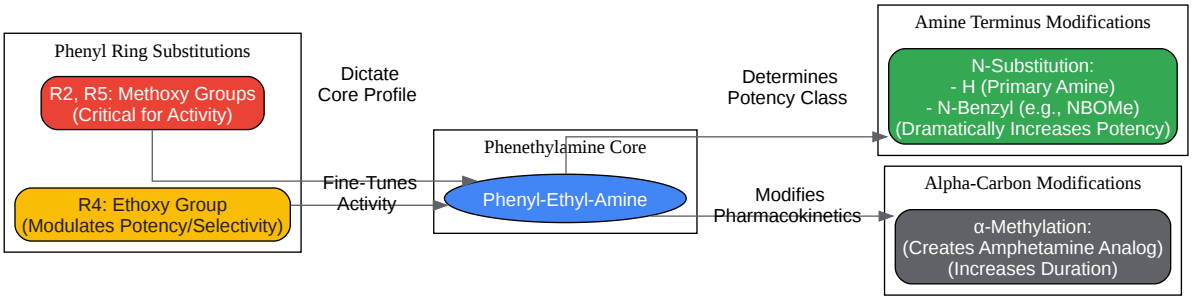

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Caption: Key modification points on the ethoxy-phenethylamine scaffold.

Experimental Methodologies: A Practical Guide

The generation of reliable SAR data depends on robust and reproducible experimental protocols.

General Synthetic Strategy

A common synthetic route to 2,5-dimethoxy-4-ethoxyphenethylamine (2C-E) starts from a substituted benzaldehyde, proceeds through a nitrostyrene intermediate, and concludes with a reduction to the final amine.[18]

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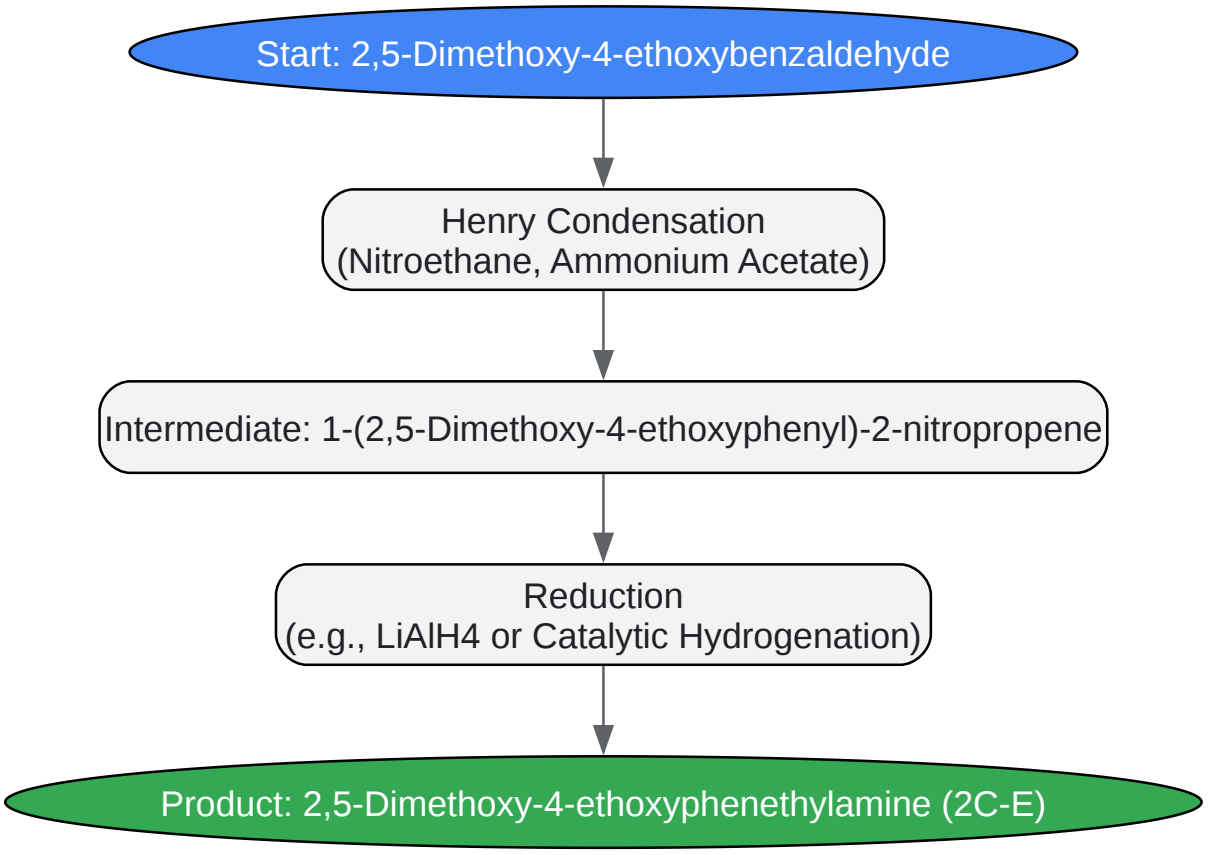

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Caption: Generalized synthetic workflow for 2C-E.

- Reaction Setup: To a solution of 2,5-dimethoxy-4-ethoxybenzaldehyde in glacial acetic acid, add a molar excess of nitroethane.
- Catalysis: Add a catalytic amount of anhydrous ammonium acetate.
- Reaction: Heat the mixture at reflux for 2-4 hours, monitoring the reaction by TLC.
- Workup: After cooling, pour the reaction mixture into water. The nitrostyrene product will precipitate as a solid.
- Purification: Collect the solid by filtration, wash with water, and recrystallize from a suitable solvent (e.g., ethanol or isopropanol) to yield the purified nitrostyrene intermediate. The subsequent reduction step is typically performed using a powerful reducing agent like lithium aluminum hydride ($LiAlH_4$) in an anhydrous ether solvent.

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In Vitro Evaluation

The primary methods for characterizing these compounds in vitro are radioligand binding assays to determine affinity and functional assays to measure potency and efficacy.[19]

- Preparation: Use cell membranes from a cell line stably expressing the human 5-HT_2A receptor (e.g., CHO-K1 or HEK293 cells).[20]
- Incubation: Incubate the cell membranes with a known concentration of a specific 5-HT_2A radioligand (e.g., [^{3}H]ketanserin, an antagonist) and varying concentrations of the test compound (e.g., 2C-E).
- Equilibrium: Allow the mixture to incubate until binding reaches equilibrium.
- Separation: Rapidly filter the mixture through glass fiber filters to separate bound from free radioligand.
- Quantification: Measure the radioactivity retained on the filters using liquid scintillation counting.
- Analysis: The concentration of the test compound that inhibits 50% of the specific binding of the radioligand is the IC_{50} value. The K_i value is then calculated from the IC_{50} using the Cheng-Prusoff equation.

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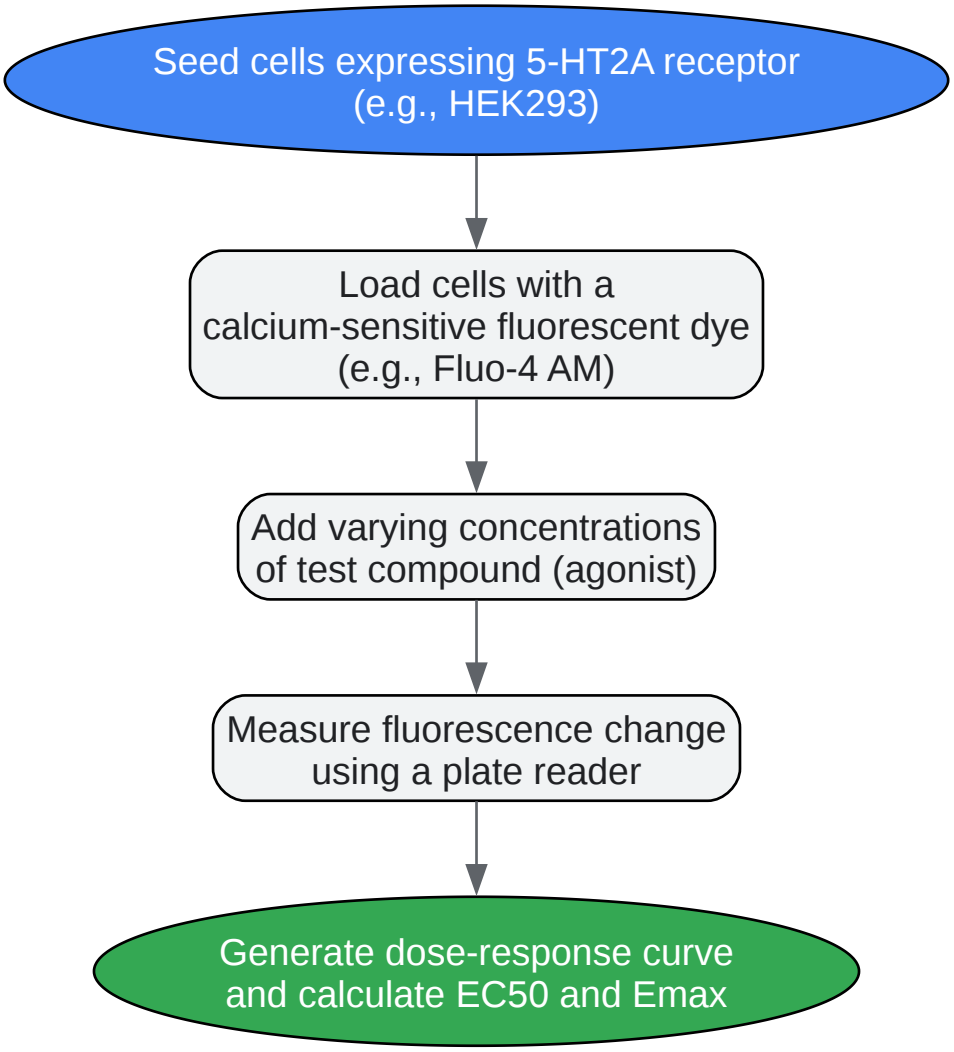

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